

4,6-Diaminoresorcinol dihydrochloride CAS number 16523-31-2

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Compound of Interest

Compound Name: *4,6-Diaminoresorcinol dihydrochloride*

Cat. No.: *B155171*

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An In-depth Technical Guide to **4,6-Diaminoresorcinol Dihydrochloride** (CAS 16523-31-2)

Audience: Researchers, scientists, and drug development professionals.

This technical guide provides a comprehensive overview of **4,6-Diaminoresorcinol dihydrochloride**, a critical chemical intermediate. The document details its physicochemical properties, synthesis and purification protocols, primary applications, and safety guidelines, tailored for professionals in research and development.

Core Physicochemical Properties

4,6-Diaminoresorcinol dihydrochloride is an aromatic compound that typically presents as its more stable dihydrochloride salt.^[1] Its key quantitative properties are summarized below.

Property	Value
CAS Number	16523-31-2[2][3]
Molecular Formula	C ₆ H ₁₀ Cl ₂ N ₂ O ₂ [3][4]
Linear Formula	(H ₂ N) ₂ C ₆ H ₂ -1,3-(OH) ₂ · 2HCl[2]
Molecular Weight	213.06 g/mol [2][3][4]
Appearance	White to off-white or gray-brown crystalline solid[3][5]
Melting Point	254 °C (decomposes)[2][5][6]
Water Solubility	Almost transparent, indicating good solubility[3][5][7]
Storage Temperature	2-8°C[2][5]

Synthesis and Purification

The preparation of high-purity **4,6-Diaminoresorcinol dihydrochloride** is crucial for its primary application in polymer science. Common synthesis routes involve the catalytic hydrogenation of dinitro precursors.

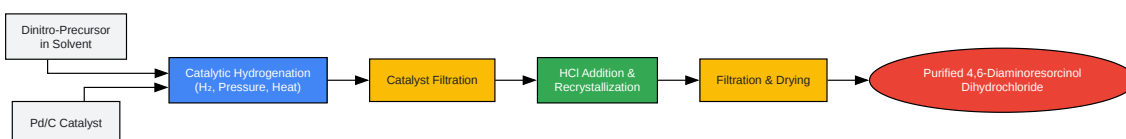
Experimental Protocol: Synthesis by Catalytic Hydrogenation

This protocol outlines a general method for the synthesis of **4,6-Diaminoresorcinol dihydrochloride** from a dinitro-precursor, such as 4,6-dinitroresorcinol or its dibenzyloxy derivative.[8][9][10]

- **Reaction Setup:** A high-pressure autoclave is charged with the dinitro-precursor (e.g., 4,6-dinitro-1,3-benzenediol), a suitable solvent like n-propanol or a two-phase system of an organic solvent and dilute aqueous HCl, and a catalytic amount (e.g., 0.0001–0.02 mole equivalent) of a noble metal catalyst, typically palladium on carbon (Pd/C).[8][9][10]
- **Hydrogenation:** The reactor is sealed and purged with nitrogen, then pressurized with hydrogen gas to a range of 0.1 to 200 bar.[8][10] The reaction mixture is heated to a

temperature between 30°C and 120°C and stirred vigorously.[8][10] The reaction is monitored until hydrogen uptake ceases, indicating completion.[9]

- **Product Isolation:** After cooling, concentrated hydrochloric acid is added to the reaction mixture.[9] The catalyst is then removed by filtration.[8][9]
- **Purification by Recrystallization:** The product is precipitated from the acidic aqueous solution, often by adding more concentrated HCl or by cooling.[8][11] For high purity, the crude product is subjected to recrystallization. The optimal conditions involve dissolving the crude material in 3.5 M hydrochloric acid (at a 20:1 volumetric ratio of acid to crude solid), heating to dissolve, and then slowly cooling to as low as -20°C to induce crystallization.[11]
- **Final Processing:** The purified crystals are isolated by filtration, washed with cold hydrochloric acid and ethanol, and dried under vacuum to yield high-purity **4,6-Diaminoresorcinol dihydrochloride**. [11][12]



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Caption: General workflow for the synthesis and purification of **4,6-Diaminoresorcinol dihydrochloride**.

Key Applications in Materials Science

The primary and most significant application of **4,6-Diaminoresorcinol dihydrochloride** is as a key monomer in the synthesis of high-performance polymers, specifically polybenzoxazoles

(PBO).[1][2] These materials are renowned for their exceptional thermal stability and mechanical strength.[5]

Experimental Protocol: Synthesis of Poly(p-phenylenebenzobisoxazole) (PBO)

PBO is synthesized via a polycondensation reaction between **4,6-Diaminoresorcinol dihydrochloride** and terephthalic acid or its derivatives.[1]

- **Monomer Preparation:** Equimolar amounts of **4,6-Diaminoresorcinol dihydrochloride** and terephthalic acid are added to a reaction vessel.
- **Polymerization Medium:** Polyphosphoric acid (PPA) is used as both the solvent and a condensing agent for the reaction.
- **Polycondensation:** The mixture is heated under a nitrogen atmosphere, typically in stages, to temperatures exceeding 150°C. The high temperature facilitates the condensation reaction and the subsequent cyclization to form the rigid-rod benzoxazole structure.
- **Fiber Spinning:** The resulting highly viscous, anisotropic polymer solution (dope) is extruded through a spinneret into a coagulation bath (e.g., water).[1] This process precipitates the polymer into continuous filaments.
- **Post-Processing:** The PBO fibers are then washed, dried, and heat-treated under tension to achieve their final high-tensile strength and thermal stability properties.



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Caption: Logical workflow for the synthesis of PBO high-performance fibers.

Safety and Handling

Due to its chemical reactivity and potential hazards, proper handling of **4,6-Diaminoresorcinol dihydrochloride** is essential. The compound is classified as a skin, eye, and respiratory irritant, and is suspected of causing genetic defects.[\[4\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)

Safety Aspect	Guideline
Hazard Identification	Causes skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335). [4] [13] Suspected of causing genetic defects (H341). [14] [16]
Personal Protective Equipment (PPE)	Wear protective gloves, chemical safety goggles (EN 166), and appropriate protective clothing to prevent skin exposure. [13] [14]
Engineering Controls	Handle in a well-ventilated area, such as a chemical fume hood, to avoid inhalation of dust. [13] [14]
Handling	Avoid contact with skin, eyes, and clothing. [14] Avoid breathing dust. [13] Do not handle until all safety precautions have been read and understood. [16]
Storage	Keep container tightly closed in a dry, cool, and well-ventilated place. [14] [15] Store locked up. [16]
First Aid (Eyes)	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing and get immediate medical attention. [13]
First Aid (Skin)	Wash with plenty of soap and water. If skin irritation occurs, get medical advice. [13]

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